

Application Note: Asymmetric Synthesis of 2-Ethenyl-2-hexyloxirane

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Compound of Interest

Compound Name: 2-Ethenyl-2-hexyloxirane

CAS No.: 920299-56-5

Cat. No.: B12638033

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Executive Summary

2-Ethenyl-2-hexyloxirane (also known as 1,2-epoxy-2-vinyl-octane) represents a critical class of chiral vinyl epoxides bearing a quaternary stereocenter. These motifs are high-value synthons in the construction of complex lipid mediators, pheromones, and functionalized 2,5-dihydrofurans via Pd-catalyzed cycloadditions.

This guide details two validated pathways for its asymmetric synthesis:

- **Primary Protocol (Recommended):** Hydrolytic Kinetic Resolution (HKR) of the racemic epoxide. This method offers the highest optical purity (>99% ee) and operational robustness for scale-up.
- **Secondary Protocol:** Asymmetric Shi Epoxidation of 2-hexyl-1,3-butadiene. This provides a direct route but requires stringent control of reaction parameters.

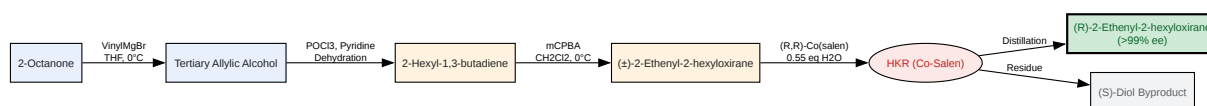
Synthetic Strategy & Mechanistic Logic[1][2]

Retrosynthetic Analysis

The target molecule features a sensitive vinyl group adjacent to a strained oxirane ring. The most reliable disconnection relies on the epoxidation of the corresponding conjugated diene, 2-hexyl-1,3-butadiene.

- Challenge: The diene contains two alkene moieties.
- Solution: The C1-C2 double bond is 1,1-disubstituted and electron-rich (due to the hexyl donor), while the C3-C4 vinyl group is monosubstituted. Electrophilic oxidants (mCPBA, Dioxiranes) preferentially target the more electron-rich C1-C2 bond, ensuring high regioselectivity.

Pathway Visualization



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Figure 1: Synthetic workflow from commodity starting material (2-Octanone) to enantiopure target.

Detailed Experimental Protocols

Phase 1: Synthesis of Precursor (2-Hexyl-1,3-butadiene)

Rationale: A direct Wittig reaction on a ketone is often sluggish. The Grignard addition followed by dehydration is more reliable for generating the 1,3-diene system.

Step 1.1: Grignard Addition

- Setup: Flame-dry a 1L 3-neck flask equipped with a reflux condenser and addition funnel under atmosphere.

- Reagents: Charge Vinylmagnesium bromide (1.0 M in THF, 1.2 eq) into the flask. Cool to 0°C.
- Addition: Add 2-Octanone (1.0 eq) in anhydrous THF dropwise over 30 mins.
- Reaction: Warm to RT and stir for 4 hours. Monitor by TLC (Hexane/EtOAc 9:1).
- Workup: Quench with sat.
 . Extract with

 (3x). Wash combined organics with brine, dry over

 , and concentrate.
- Product: 3-Hexyl-1-buten-3-ol (Tertiary allylic alcohol).

Step 1.2: Dehydration

- Reagents: Dissolve the crude alcohol in Pyridine (5 eq). Cool to 0°C.
- Reaction: Add

 (1.5 eq) dropwise. This method prevents acid-catalyzed polymerization of the diene.
- Heating: Stir at RT for 12h, then heat to 50°C for 2h if conversion is incomplete.
- Workup: Pour onto ice/water. Extract with Pentane (to facilitate solvent removal later). Wash with 1N HCl (to remove pyridine), then

 .
- Purification: Distillation under reduced pressure.
 - Target: 2-Hexyl-1,3-butadiene.
 - QC Check: ¹H NMR should show terminal vinyl protons (multiplets at 5.0-6.5 ppm) and methylene protons of the hexyl chain.

Phase 2: Racemic Epoxidation

Rationale: mCPBA is used due to its high electrophilicity, preferring the more substituted C1-C2 bond over the terminal vinyl group.

- Setup: 500 mL flask, 0°C, magnetic stirring.
- Reaction: Dissolve 2-Hexyl-1,3-butadiene (10 g) in (100 mL). Add (1.2 eq) as a buffer to prevent acid-catalyzed ring opening.
- Addition: Add mCPBA (1.05 eq) portion-wise over 1 hour.
- Monitoring: Stir at 0°C for 4 hours. GC-MS will show the mono-epoxide (154).
 - Note: Over-reaction to the diepoxide is minimal at 0°C if stoichiometry is controlled.
- Workup: Quench with (to destroy excess peroxide) and . Extract with DCM.
- Purification: Flash chromatography (Hexane/EtOAc 95:5) or fractional distillation.
 - Yield: Typically 75-85%.
 - Product: (±)-**2-Ethenyl-2-hexyloxirane**.

Phase 3: Hydrolytic Kinetic Resolution (HKR)[4]

Rationale: This is the critical enantioselective step.[1] The (R,R)-Co(salen) complex catalyzes the hydrolysis of the (S)-epoxide to the diol, leaving the desired (R)-epoxide intact.

Catalyst Activation:

- Dissolve (R,R)-N,N'-Bis(3,5-di-tert-butylsalicylidene)-1,2-cyclohexanediaminocobalt(II) [(R,R)-Co(salen)] (0.5 mol%) in toluene.

- Add Acetic Acid (2 eq relative to Co) and stir open to air for 30 mins to generate the active Co(III)-OAc species. Concentrate to dryness to obtain the brown solid catalyst.

Resolution Protocol:

- Mixing: In a flask, combine (±)-**2-Ethenyl-2-hexyloxirane** (1.0 eq) and the activated Co-catalyst (0.5 mol%).
- Temperature: Cool to 0°C. Vinyl epoxides can be sensitive to heat during hydrolysis.
- Initiation: Add Water (0.55 eq) dropwise. Add THF (minimal volume) only if the mixture is not homogeneous.
- Reaction: Stir at RT for 12-24 hours.
- Endpoint: Monitor by Chiral GC (Cyclodex-B column). The reaction stops at exactly 50% conversion.
- Isolation:
 - Distillation: The epoxide is volatile; the diol is not. Distill the reaction mixture under high vacuum (0.1 mmHg) at RT or mild heating (<40°C).
 - Trap: Collect the distillate in a liquid trap.
- Result:
 - Distillate: (R)-**2-Ethenyl-2-hexyloxirane** (>99% ee).
 - Pot Residue: (S)-Diol and Catalyst.

Analytical Data & QC

Table 1: Key Analytical Parameters

Parameter	Specification	Method
Appearance	Colorless liquid	Visual
Purity (GC)	> 98%	DB-5 Column
Enantiomeric Excess	> 99%	Chiral GC (-DEX 120)
¹ H NMR (CDCl ₃)	5.8 (dd, Vinyl), 2.9 (d, Epoxide), 2.7 (d, Epoxide)	400 MHz
Regioselectivity	> 20:1 (Mono- vs Diepoxide)	GC-MS

References

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Sources

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- [2. labs.utsouthwestern.edu \[labs.utsouthwestern.edu\]](https://labs.utsouthwestern.edu)
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